Application Note: Technical Evaluation of Butane, 1,1-bis(1-methylethoxy)-

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Compound of Interest	
Compound Name:	*Butane, 1,1-bis(1-methylethoxy)-*
CAS No.:	*13002-15-8*
Cat. No.:	*B3046772*

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Role: Fragrance Ingredient & Functional Acetal Intermediate

Executive Summary

Butane, 1,1-bis(1-methylethoxy)- (CAS: 13002-15-8), commonly known as Butyraldehyde Diisopropyl Acetal, is a specialized acetal derived from the condensation of butyraldehyde (butanal) and isopropanol. Unlike its parent aldehyde, which possesses a harsh, pungent, and diffusive odor often associated with fermentation, the diisopropyl acetal modifies this profile into a softer, ethereal, green, and fruity character.

This guide details the physicochemical properties, olfactory profile, and critical stability protocols required to utilize this material effectively. It is particularly valuable in alkaline media (e.g., soaps, detergents) where free aldehydes are unstable, and as a "top-note modifier" in green/fruity fragrance accords.

Chemical Identity & Physicochemical Properties

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Understanding the physical constants is essential for predicting volatility (evaporation curve) and phase behavior in emulsion systems.

Property	Data	Notes
IUPAC Name	1,1-Diisopropoxybutane	
Common Name	Butyraldehyde Diisopropyl Acetal	
CAS Number	13002-15-8	
Molecular Formula	$C_{10}H_{22}O_2$	
Molecular Weight	174.28 g/mol	Heavier than parent aldehyde (72.11 g/mol)
LogP (o/w)	~3.60 (Predicted)	Highly Lipophilic; excellent substantivity in wax/fat bases.
Boiling Point	~180–185 °C (Predicted)	Heart-Top note volatility.
Flash Point	~55–60 °C (Est.)	Flammable Liquid (Class 3).
Vapor Pressure	~1.5 mmHg @ 25°C	Moderate volatility; diffusive.
Solubility	Insoluble in water; Soluble in EtOH, Oils	Compatible with standard perfumery solvents.

Olfactory Profile & Application

Olfactory Characterization

While the parent butyraldehyde is pungent, the acetal formation "masks" the carbonyl group, resulting in a significantly different profile.

- Primary Descriptors: Ethereal, Green, Fruity (Apple/Pear skin), Nutty/Solvent-like nuances.
- Tenacity: Moderate (Top-to-Heart note).
- Impact: High diffusivity due to the branched isopropyl groups.

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Functional Applications

- Aldehyde Softener: Used to introduce a "green" butyric character without the aggressive "vomit-like" edge of the free aldehyde.
- Alkaline Stability: Acetals are stable in high pH environments (pH 9–13). This makes 1,1-bis(1-methylethoxy)-butane an ideal candidate for soap bars, laundry detergents, and bleaches where free butyraldehyde would degrade or polymerize (aldol condensation).
- Fruit Accords: Acts as a lifting agent in Pineapple, Green Apple, and Tropical bases.

Technical Protocols

Protocol A: Stability & Hydrolysis Testing

Objective: Determine the stability of the acetal in varying pH environments. Acetals are notoriously acid-sensitive.

Reagents:

- Buffer Solutions: pH 3.0 (Citrate), pH 7.0 (Phosphate), pH 10.0 (Borate).
- Solvent: Ethanol/Water (50:50).
- Internal Standard: Dodecane.

Methodology:

- Preparation: Dissolve 1,1-bis(1-methylethoxy)-butane at 1.0% (w/w) in the Ethanol/Buffer mixture for each pH level.
- Incubation: Store samples at 40°C (Accelerated Aging) for 14 days.
- Analysis: Aliquot 1mL every 48 hours. Extract with Hexane (containing Dodecane IS).
- Quantification: Analyze via GC-FID or GC-MS. Monitor the disappearance of the acetal peak and the appearance of the Butyraldehyde peak.

Acceptance Criteria:

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- pH 7–10: < 5% degradation after 14 days. (Pass for Soaps/Detergents).
- pH 3: > 50% degradation expected (Release of Butyraldehyde). Note: This mechanism can be used intentionally for "Pro-Fragrance" release systems in acidic cleaners.

Protocol B: Olfactory Evaluation (Triangle Test)

Objective: Assess the impact of the acetal in a standard "Green Apple" accord.

Base Accord (Control):

- Hexyl Acetate: 40 parts
- Verdox (IFF): 30 parts
- Diethyl Malonate: 10 parts
- Dipropylene Glycol (DPG): 20 parts

Test Accord:

- Replace 5 parts of DPG with 5 parts of 1,1-bis(1-methylethoxy)-butane.

Procedure:

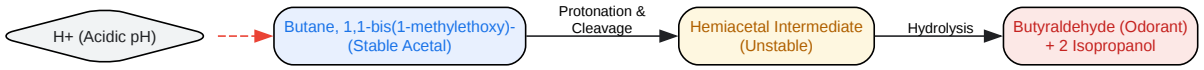
- Dip smelling strips into Control and Test solutions (diluted to 10% in Ethanol).
- Blind Evaluation: Panelists (n=5) smell strips at T=0, T=30min, T=4hrs.
- Scoring: Rate "Lift," "Naturalness," and "Green Character" on a scale of 1–10.

Mechanistic Visualization

Figure 1: Acid-Catalyzed Hydrolysis Pathway

This diagram illustrates the mechanism by which the fragrance releases the parent aldehyde under acidic conditions (e.g., on skin mantle or in acidic formulations).

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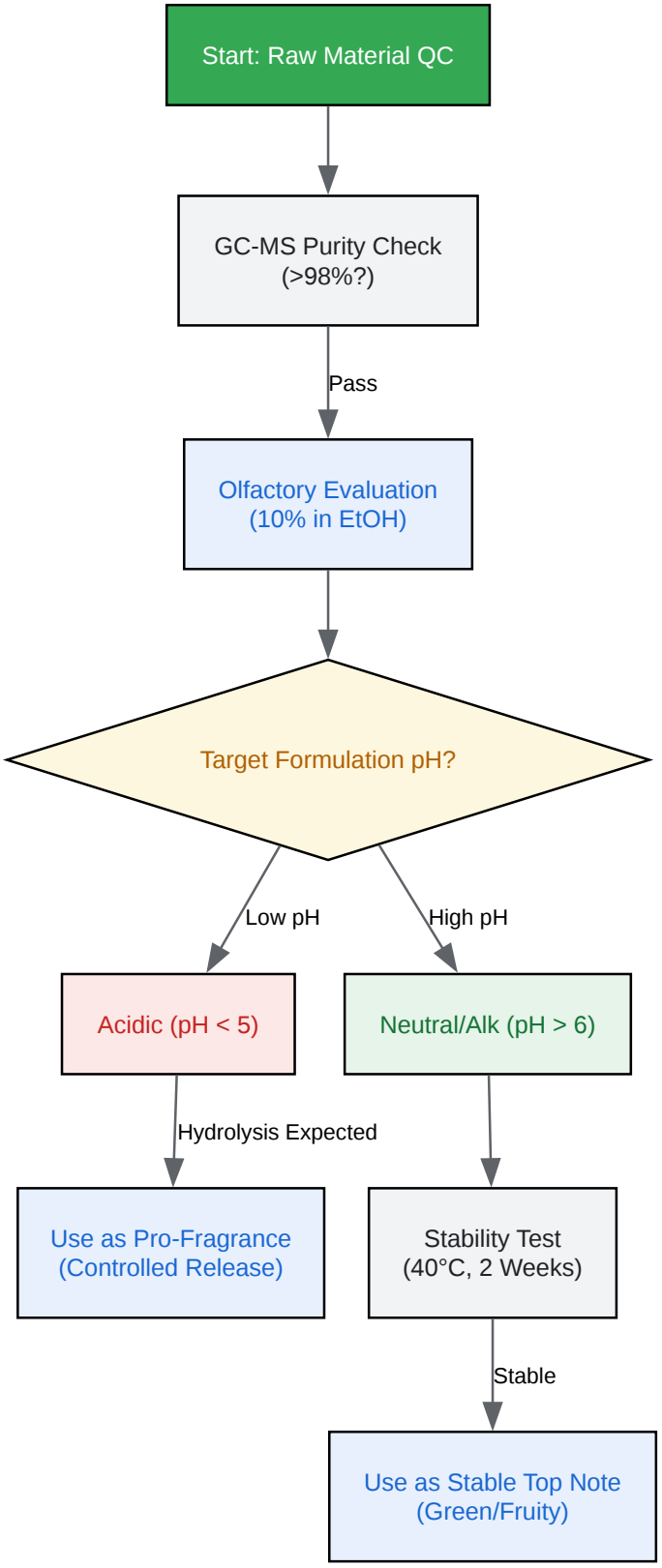
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Caption: Figure 1. The acid-catalyzed hydrolysis of the acetal releases the volatile butyraldehyde odorant.

Figure 2: Evaluation Workflow for New Acetals

A logical decision tree for researchers introducing this material into a new formulation.

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Caption: Figure 2. Decision matrix for incorporating 1,1-bis(1-methylethoxy)-butane based on formulation pH.

Safety & Regulatory Considerations

- Flammability: As a branched acetal, this material is likely a Class 3 Flammable Liquid. Handling requires grounding and explosion-proof ventilation.[1][2]
- Skin Sensitization: While acetals are generally less sensitizing than aldehydes, they can metabolize into them.
  - Recommendation: Perform a Human Repeat Insult Patch Test (HRIPT) or use QSAR modeling (e.g., OECD QSAR Toolbox) to predict sensitization thresholds if specific toxicological data is unavailable.
- IFRA/Regulatory: Always cross-reference the CAS (13002-15-8) with the latest IFRA Standards and EU Cosmetic Regulation (EC) No 1223/2009. Currently, no specific ban exists for this CAS, but it may be regulated under "Aldehyde" group limits if hydrolysis occurs.

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